

Introduction: Understanding 1-Docosene as a Laboratory Reagent

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Compound of Interest

Compound Name: 1-Docosene

CAS No.: 29730-67-4

Cat. No.: B7820821

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1-Docosene is a long-chain alpha-olefin (alkene) with the terminal double bond at the C1 position.^{[1][2]} As a 22-carbon hydrocarbon, its substantial aliphatic chain imparts specific physical properties that are critical for its application in research and development, particularly in polymer science, organic synthesis, and the formulation of surfactants and industrial lubricants. For the researcher, scientist, or drug development professional, a comprehensive understanding of its physical characteristics is not merely academic; it is the foundation for designing robust experiments, ensuring safety, and achieving reproducible results. This guide provides a detailed examination of the essential physical and chemical properties of **1-Docosene**, grounded in established data to support its practical use in a laboratory setting.

Chemical Identity and Core Identifiers

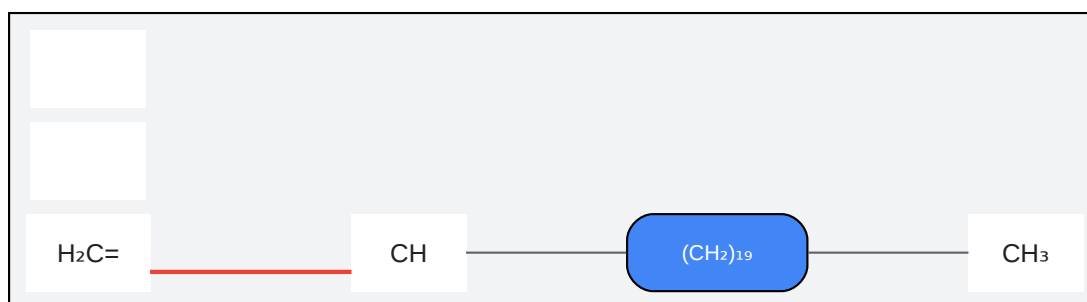
Precise identification of a chemical reagent is the first step in any valid scientific protocol. Ambiguity in the identity of a starting material can compromise an entire research endeavor. **1-Docosene** is identified by the following key parameters:

- Chemical Name: **1-Docosene**^{[1][3][4]}

- Synonyms: docos-1-ene[2][5][6][7]
- CAS Number: 1599-67-3[1][3][4][5][6][8]
- Molecular Formula: C₂₂H₄₄[1][3][4][5][8][9][10]
- Molecular Weight: Approximately 308.59 g/mol [1][2][3][5][8]

The molecular structure, defined by a 22-carbon chain with a terminal double bond, is the primary determinant of its physical properties and chemical reactivity.

Simplified structure of 1-Docosene.



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Caption: Simplified chemical structure of **1-Docosene**.

Core Physical Properties

The physical state and thermal properties of **1-Docosene** are critical for determining appropriate storage, handling, and reaction conditions. Due to its high molecular weight, properties such as boiling point are often measured under reduced pressure to prevent thermal decomposition.

Property	Value	Source(s)
Physical Form	Solid, semi-solid, or liquid at room temperature	[1][4]
Melting Point	38-41 °C (Note: Some sources report a wider range of 65-72 °C)	[2][3][6][9][11]
Normal Boiling Point	367 °C (at 760 mmHg)	[2][6]
Boiling Point (Vacuum)	174-178 °C at 6.4 Torr; 180 °C at 0.22 mmHg	[3][9][11]
Density (estimate)	0.783 - 0.894 g/cm ³	[6][9][11]
Flash Point	38 °C	[9][11]
Enthalpy of Vaporization	95.6 kJ/mol	[10]

The reported melting point near ambient and physiological temperatures means that the material may exist as a waxy solid or a liquid depending on lab conditions, requiring appropriate handling procedures. The relatively low flash point necessitates caution against ignition sources.

Solubility Profile: A Guide for Solvent Selection

As a long-chain hydrocarbon, **1-Docosene** is fundamentally non-polar. This dictates its solubility, a crucial parameter for creating homogeneous reaction mixtures or for purification processes like recrystallization or chromatography.

- **Water Solubility:** **1-Docosene** is practically insoluble in water, with a predicted solubility of approximately 1.4×10^{-5} g/L.[12] This profound hydrophobicity is a direct result of its long aliphatic chain.[12]
- **Organic Solvents:** It is expected to be readily soluble in non-polar organic solvents such as hexane, ether, and toluene, which can effectively solvate the hydrocarbon chain.[13] It is also reported to be slightly soluble in chloroform and ethyl acetate.[11]

The choice of solvent is paramount. For instance, in polymerization reactions, a solvent that dissolves both the monomer (**1-Docosene**) and the resulting polymer is often required. Conversely, for purification, a solvent system where the product has limited solubility at low temperatures may be ideal for crystallization.

Analytical Characterization for Quality Control

Verifying the purity and identity of **1-Docosene** before use is a cornerstone of experimental integrity. Standard analytical techniques provide a definitive fingerprint of the compound.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the definitive technique for confirming identity and assessing purity. The retention time in GC provides a measure of its volatility, while the mass spectrum reveals its molecular weight and fragmentation pattern, which is unique to its structure.[1][5]
- Infrared (IR) Spectroscopy: The IR spectrum of **1-Docosene** will exhibit characteristic peaks for C-H stretching and bending from its long alkane chain, as well as distinct peaks corresponding to the C=C double bond of the terminal alkene group.[5][7][10]

Safety, Handling, and Storage

From a safety perspective, **1-Docosene** is classified as an irritant and presents a health hazard.[1][4]

- Primary Hazards: The GHS classification includes H304 (May be fatal if swallowed and enters airways), indicating a significant aspiration hazard.[4]
- Handling Precautions: Standard laboratory PPE (gloves, safety glasses, lab coat) is mandatory. Operations should be conducted in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.[9] Direct contact with skin and eyes should be avoided.[9]
- Storage: The material should be stored in a tightly sealed container in a dry, well-ventilated area.[4] Recommended storage temperatures vary from room temperature to refrigerated conditions (2-8°C).[4][11]

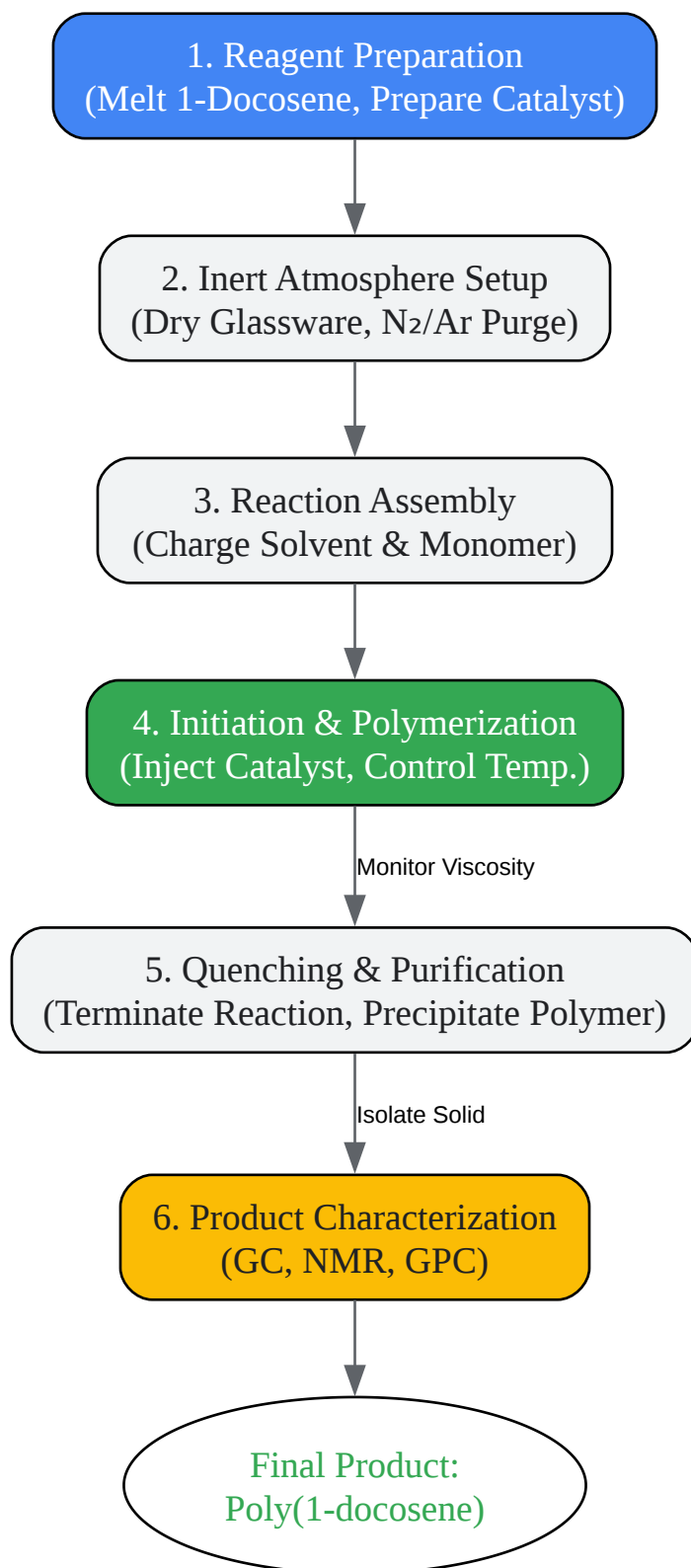
Conceptual Experimental Workflow: Polymer Synthesis

To illustrate the practical application of its physical properties, the following section outlines a conceptual workflow for the use of **1-Docosene** as a monomer in a catalyzed polymerization reaction. This protocol is a self-validating system, where analytical checkpoints confirm the progression from monomer to polymer.

Step-by-Step Methodology

- Reagent Preparation & Handling:
 - Melt **1-Docosene** (if solid) by gently warming the container to just above its melting point (~40-45 °C).
 - Measure the required amount of the liquid monomer.
 - Prepare catalyst and co-catalyst solutions in a dry, non-polar solvent (e.g., toluene) inside a glovebox to prevent deactivation by air or moisture.
- Reaction Setup:
 - Assemble a multi-neck, oven-dried flask equipped with a magnetic stirrer, condenser, and a nitrogen/argon inlet.
 - Purge the entire system with an inert gas to create an oxygen- and moisture-free environment. The high boiling point of **1-Docosene** allows for a wide range of reaction temperatures without significant pressure buildup.
- Polymerization:
 - Charge the flask with the solvent and liquid **1-Docosene** monomer.
 - Bring the solution to the desired reaction temperature.
 - Inject the catalyst and co-catalyst solutions to initiate the polymerization. The reaction progress may be monitored by observing an increase in the viscosity of the solution.

- Termination and Purification:
 - Quench the reaction by adding a terminating agent (e.g., acidified methanol).
 - Precipitate the resulting polymer by pouring the reaction mixture into a large volume of a non-solvent (e.g., methanol). The polymer's insolubility in the non-solvent allows for its separation from the unreacted monomer and catalyst residues.
 - Filter and wash the polymer extensively, then dry it under vacuum.
- Characterization:
 - Confirm the consumption of the monomer using GC analysis of the reaction supernatant.
 - Verify the structure of the resulting poly(**1-docosene**) using NMR and IR spectroscopy.
 - Determine the molecular weight and molecular weight distribution of the polymer using Gel Permeation Chromatography (GPC).



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Caption: Conceptual workflow for utilizing **1-Docosene** in polymer synthesis.

Conclusion

1-Docosene is a valuable long-chain olefin for advanced laboratory applications. Its distinct physical properties—a melting point near room temperature, high boiling point, and non-polar nature—are not just data points but critical parameters that dictate its handling, reaction design, and purification strategies. By leveraging the technical information presented in this guide, researchers can make informed decisions, ensuring the safe and effective use of **1-Docosene** in their pursuit of scientific innovation.

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